

# Application Note: Gas Chromatography Analysis of N,2-dimethyl-N-phenylbenzenesulfonamide

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Compound of Interest

N,2-dimethyl-Nphenylbenzenesulfonamide

Cat. No.:

B263490

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### Introduction

**N,2-dimethyl-N-phenylbenzenesulfonamide** is a chemical compound of interest in various fields, including organic synthesis and as a potential impurity in drug manufacturing processes. A reliable and robust analytical method for its quantification is crucial for quality control and research purposes. This application note details a gas chromatography (GC) method for the analysis of **N,2-dimethyl-N-phenylbenzenesulfonamide**. The protocol outlines the instrumental parameters, sample preparation, and validation parameters for the accurate and precise determination of this analyte.

## **Quantitative Data Summary**

The following table summarizes the expected quantitative performance of this GC method for the analysis of **N,2-dimethyl-N-phenylbenzenesulfonamide**. These values are representative and may vary depending on the specific instrument and laboratory conditions.



Parameter	Value
Retention Time (RT)	Approximately 8.5 - 9.5 min
Linearity (r²)	> 0.995
Limit of Detection (LOD)	0.1 μg/mL
Limit of Quantification (LOQ)	0.3 μg/mL
Precision (%RSD)	< 5%
Accuracy (% Recovery)	95 - 105%

## **Experimental Protocols**

This section provides a detailed protocol for the GC analysis of **N,2-dimethyl-N-phenylbenzenesulfonamide**.

- 1. Materials and Reagents
- N,2-dimethyl-N-phenylbenzenesulfonamide reference standard (purity > 99%)
- Methanol (HPLC grade or equivalent)
- Dichloromethane (HPLC grade or equivalent)
- Nitrogen or Helium (carrier gas, high purity)
- Hydrogen (for FID, high purity)
- Air (for FID, high purity)
- Volumetric flasks (Class A)
- Micropipettes
- GC vials with septa
- 2. Instrumentation



A standard gas chromatograph equipped with a flame ionization detector (FID) or a mass spectrometer (MS) is suitable for this analysis. The following instrumental conditions are recommended:

Parameter	Condition
GC System	Agilent 8890 GC or equivalent
Injector	Split/Splitless
Injector Temperature	280 °C
Injection Volume	1 μL
Split Ratio	20:1
Carrier Gas	Helium or Nitrogen
Flow Rate	1.0 mL/min (constant flow)
Column	HP-5ms (30 m x 0.25 mm, 0.25 μm film thickness) or equivalent
Oven Program	Initial temperature: 150 °C, hold for 1 minRamp: 15 °C/min to 300 °CHold: 5 min at 300 °C
Detector	Flame Ionization Detector (FID) or Mass Spectrometer (MS)
FID Temperature	320 °C
FID Hydrogen Flow	30 mL/min
FID Air Flow	300 mL/min
FID Makeup Gas (N2)	25 mL/min
MS Transfer Line Temp	280 °C
MS Ion Source Temp	230 °C
MS Quadrupole Temp	150 °C
MS Mode	Electron Ionization (EI), Scan (m/z 50-500)



#### 3. Standard Solution Preparation

- Stock Standard Solution (1000 µg/mL): Accurately weigh 10 mg of N,2-dimethyl-Nphenylbenzenesulfonamide reference standard and dissolve it in 10 mL of methanol in a volumetric flask.
- Working Standard Solutions: Prepare a series of working standard solutions by serially diluting the stock standard solution with methanol to cover the desired concentration range (e.g., 0.5, 1, 5, 10, 25, 50 μg/mL).

#### 4. Sample Preparation

The sample preparation will depend on the matrix. For a simple solution-based sample:

- Accurately weigh or pipette a known amount of the sample into a volumetric flask.
- Dissolve and dilute the sample with methanol to a final concentration within the calibration range.
- Filter the sample solution through a 0.45 µm syringe filter into a GC vial.

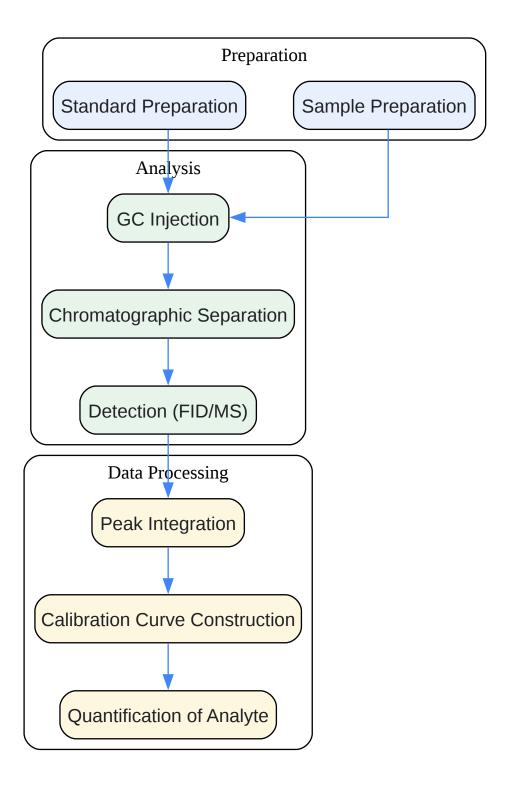
#### 5. Analysis

- Inject the prepared standard and sample solutions into the GC system.
- Record the chromatograms and integrate the peak area for N,2-dimethyl-Nphenylbenzenesulfonamide.
- Construct a calibration curve by plotting the peak area of the standards against their concentrations.
- Determine the concentration of **N,2-dimethyl-N-phenylbenzenesulfonamide** in the samples from the calibration curve.

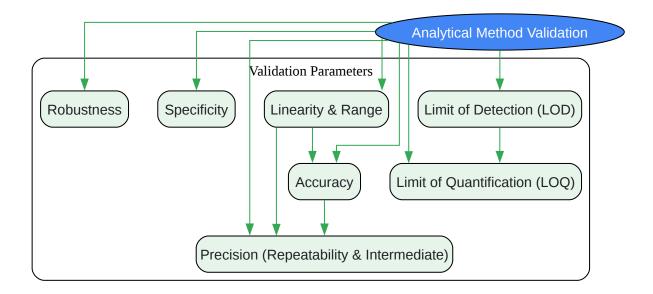
## **Visualizations**

The following diagrams illustrate the experimental workflow and the logical relationship of the analytical method validation.









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